

2'-Aminoacetophenone safety and handling precautions

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Compound of Interest

Compound Name: 2'-Aminoacetophenone

Cat. No.: B046740

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An In-depth Technical Guide to the Safety and Handling of 2'-Aminoacetophenone

Introduction

2'-Aminoacetophenone (CAS No. 551-93-9), also known as 2-Acetylaniline, is an aromatic ketone widely utilized as a laboratory chemical and an intermediate in the manufacturing of pharmaceuticals and other substances.[1][2] Its characteristic grape-like odor is of diagnostic importance in detecting *Pseudomonas aeruginosa* growth.[3][4] Given its applications, a thorough understanding of its safety profile and handling requirements is paramount for researchers, scientists, and drug development professionals to ensure personnel safety and procedural integrity. This guide provides a comprehensive overview of the hazards, safety precautions, and emergency procedures associated with **2'-Aminoacetophenone**.

Hazard Identification and Classification

2'-Aminoacetophenone is classified as a hazardous chemical. The primary hazards are irritation to the skin, eyes, and respiratory system.[5] The Globally Harmonized System (GHS) classification provides a standardized framework for understanding these risks.

Data Presentation: GHS Hazard Classification

Category	Classification	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1][6]	Warning[1][6]	GHS07 (Exclamation Mark)[7]
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[1][6]	Warning[1][6]	GHS07 (Exclamation Mark)[7]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation.[1][6]	Warning[1][6]	GHS07 (Exclamation Mark)[7]
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.[5][8]	Warning[8]	GHS07 (Exclamation Mark)

Precautionary Statements (P-phrases):

To mitigate the identified hazards, the following precautionary measures are essential:

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[2][6]
- P264: Wash skin thoroughly after handling.[2][6]
- P271: Use only outdoors or in a well-ventilated area.[2][6]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[2][6]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][7]
- P405: Store locked up.[1]

- P501: Dispose of contents/container in accordance with local regulations.[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2'-Aminoacetophenone** is crucial for safe handling and storage.

Data Presentation: Physical and Chemical Properties

Property	Value
Molecular Formula	C8H9NO[5][6]
Molecular Weight	135.16 g/mol [6]
Appearance	Clear, viscous liquid; Dark yellow to dark brown. [5][6][7]
Odor	Grape-like, sweet.[3]
Melting Point	20 °C / 68 °F[5]
Boiling Point	85 - 90 °C at 0.5 - 0.7 hPa[6]
Flash Point	112 - 113 °C / 233.6 - 235.4 °F (closed cup)[5]
Density	1.112 g/mL at 25 °C
Refractive Index	n _{20/D} 1.614
Storage Temperature	Recommended: 2 - 8 °C (Refrigerated).[6][9]

Safe Handling and Storage

Handling Protocols:

- Work in a well-ventilated area, preferably under a chemical fume hood, to prevent vapor formation.[2][10]
- Avoid all contact with skin and eyes and prevent inhalation of vapor or mist.[6][7]
- Wash hands thoroughly before breaks and at the end of the workday.[2][6]

- Use appropriate personal protective equipment (PPE) as detailed in Section 4.[\[9\]](#)
- Keep away from heat, sparks, and flame.[\[9\]](#)

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[6\]](#)[\[9\]](#)
- Keep the container tightly closed to prevent exposure to air and moisture.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Refrigerated storage (2-8°C) is recommended.[\[6\]](#)[\[9\]](#)
- Store away from incompatible materials.[\[5\]](#)

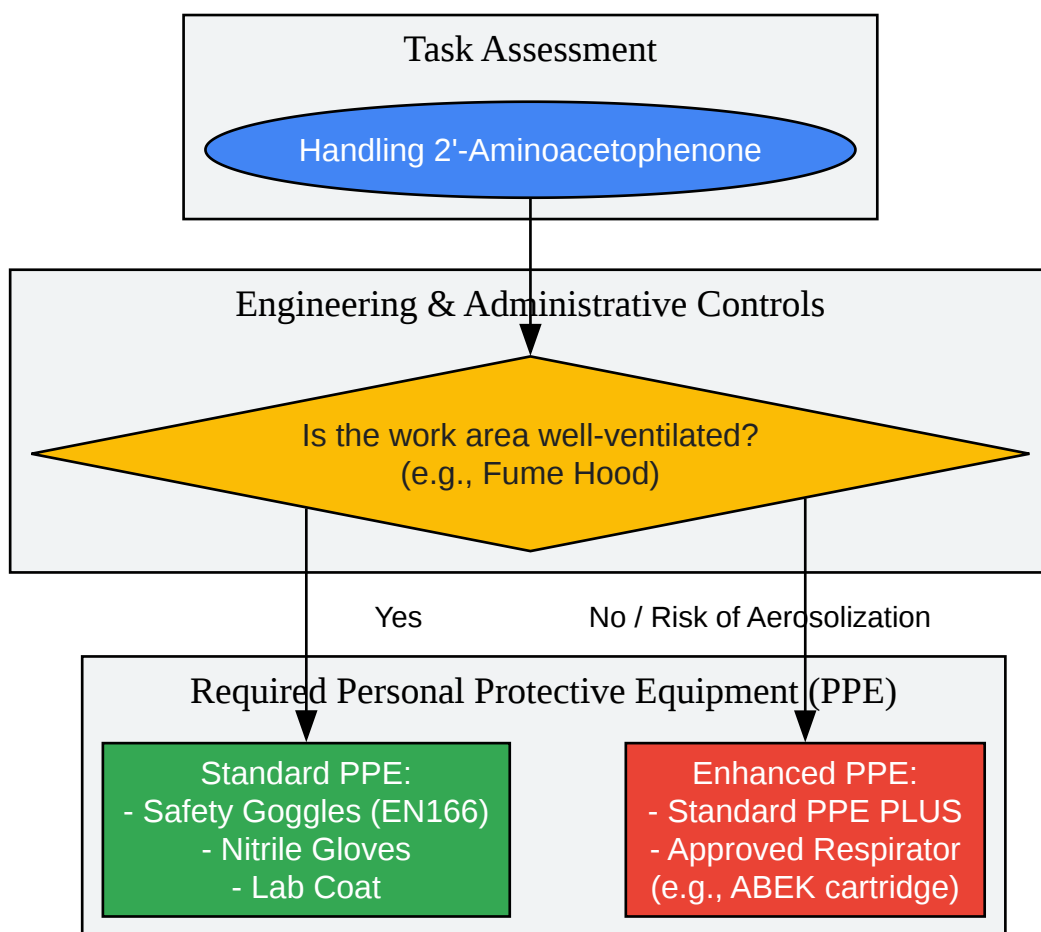
Exposure Controls and Personal Protection

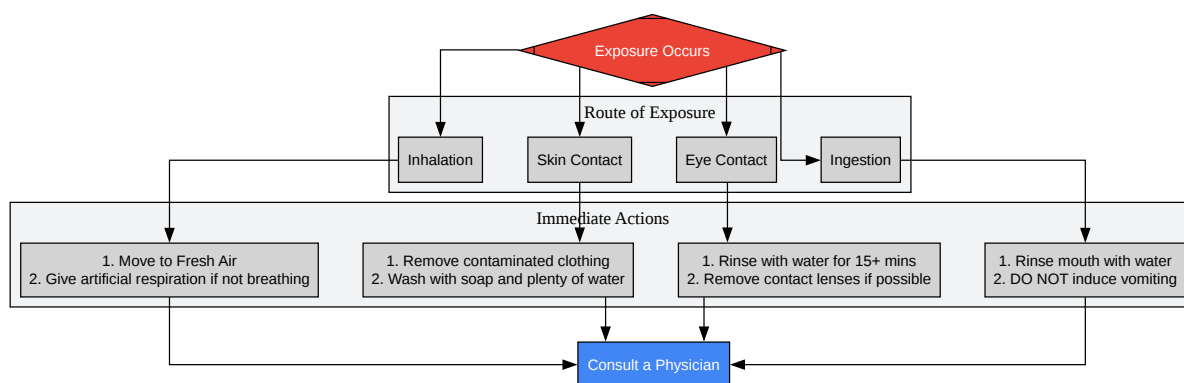
Engineering controls and personal protective equipment are critical to minimize exposure.

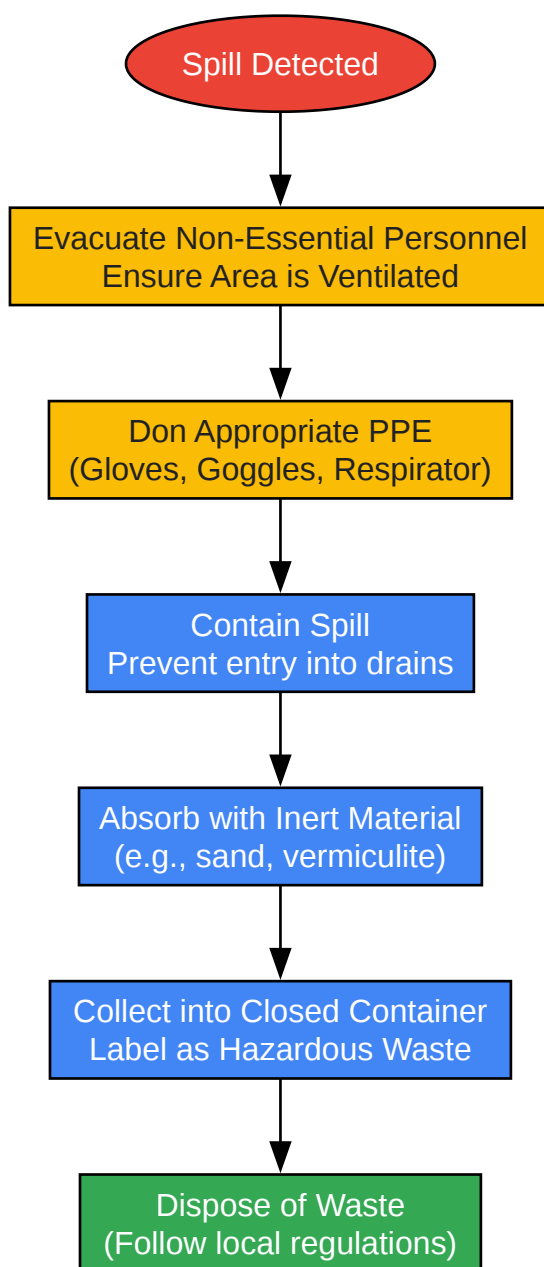
Data Presentation: Exposure Controls & Personal Protective Equipment

Control Type	Specification
Engineering Controls	Facilities should be equipped with an eyewash station and a safety shower.[9] Use adequate ventilation to keep airborne concentrations low.[9]
Eye/Face Protection	Wear chemical safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[5][6]
Skin Protection	Handle with chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use and dispose of contaminated gloves properly.[6] Wear appropriate protective clothing or a lab coat to prevent skin exposure.[5][7]
Respiratory Protection	Under normal use with adequate ventilation, no respiratory protection is needed.[5] If ventilation is inadequate or risk assessment indicates a need, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[6]

Mandatory Visualization: PPE Selection Workflow







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